

# An In-depth Technical Guide to 1,2-Epoxy-5-hexene

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## Compound of Interest

Compound Name: 1,2-Epoxy-5-hexene

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## Abstract

**1,2-Epoxy-5-hexene**, a vital chiral building block in organic synthesis, holds significant importance for the pharmaceutical and material science industries. Its unique bifunctional nature, possessing both a reactive epoxide ring and a terminal alkene, allows for a diverse range of chemical transformations. This document provides a comprehensive overview of the molecular structure, physicochemical properties, and established synthetic protocols for **1,2-Epoxy-5-hexene**. Detailed experimental procedures and tabulated data are presented to facilitate its application in research and development.

## Molecular Structure and Identification

**1,2-Epoxy-5-hexene**, also known as 2-(but-3-en-1-yl)oxirane or 5,6-epoxyhex-1-ene, is a six-carbon chain containing both an epoxide functional group at one end and a terminal double bond.<sup>[1][2]</sup> The presence of these two reactive sites makes it a versatile intermediate in the synthesis of more complex molecules, including pharmaceutical intermediates and specialty polymers.<sup>[1][3]</sup>

Key Identifiers:

- IUPAC Name: 2-(But-3-en-1-yl)oxirane<sup>[1]</sup>

- CAS Number: 10353-53-4[1][2][4][5][6][7][8]
- Chemical Formula: C<sub>6</sub>H<sub>10</sub>O[2][4]
- Molecular Weight: 98.14 g/mol [2][4]
- SMILES: C=CCCC1CO1[4][5][6]
- InChI: 1S/C6H10O/c1-2-3-4-6-5-7-6/h2,6H,1,3-5H2[5][6]
- InChIKey: MUUOUUYKIVSIAR-UHFFFAOYSA-N[5][6]

## Physicochemical Properties

**1,2-Epoxy-5-hexene** is a clear, colorless to slightly yellow liquid at room temperature.[1][2] It is soluble in organic solvents but has limited solubility in water.[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	References
Appearance	Clear colorless to slightly yellow liquid	[1][2]
Boiling Point	119-121 °C	[2][5][6][7]
Density	0.87 g/mL at 25 °C	[2][5][6][7]
Flash Point	16 °C (60.8 °F) - closed cup	[5]
Refractive Index	n <sub>20/D</sub> 1.425	[2][5][6][7]
Purity	>96.0% (GC)	[8]
Storage Temperature	2-8°C	[4][5][6]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1,2-Epoxy-5-hexene**. Key spectral data are summarized below.

Spectroscopic Data	Description
$^1\text{H}$ NMR	The proton NMR spectrum provides characteristic signals for the protons of the epoxide ring and the vinyl group.
$^{13}\text{C}$ NMR	The carbon NMR spectrum shows distinct peaks for the six carbon atoms in the molecule.
Mass Spectrometry	The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound. A representative mass spectrum shows significant peaks at $m/z$ values of 98 (molecular ion), 54, 41, and 31.[9]
Infrared (IR) Spectroscopy	The IR spectrum displays characteristic absorption bands for the C-O-C stretching of the epoxide and the C=C stretching of the alkene.

## Experimental Protocols: Synthesis of 1,2-Epoxy-5-hexene

Two primary synthetic routes for the preparation of **1,2-Epoxy-5-hexene** have been well-documented, particularly for the synthesis of its chiral enantiomers.[3]

### Route 1: Epoxidation of 1,5-Hexadiene followed by Chiral Resolution

This method involves the initial epoxidation of commercially available 1,5-hexadiene to form the racemic mixture of **1,2-Epoxy-5-hexene**, followed by a hydrolytic kinetic resolution to isolate the desired enantiomer.[3]

#### Step 1: Synthesis of racemic 1,2-Epoxy-5-hexene

- Reagents: 1,5-hexadiene, meta-chloroperoxybenzoic acid (mCPBA), dichloromethane (DCM).[3]

- Procedure: A solution of 1,5-hexadiene in DCM is cooled to 0 °C. mCPBA is then added portionwise to the solution over a period of 50 minutes. The reaction mixture is stirred at 0 °C for 3 hours. The reaction is subsequently quenched with an aqueous solution of 2 N NaOH. [10] The organic layer is separated, washed, dried, and concentrated. The crude product is purified by vacuum distillation.[3]

#### Step 2: Hydrolytic Kinetic Resolution

- Reagents: Racemic **1,2-Epoxy-5-hexene**, (salen)Co(II) catalyst, acetic acid, water, tetrahydrofuran (THF).[3]
- Procedure: The racemic epoxide is subjected to hydrolytic kinetic resolution using Jacobsen's cobalt salen catalyst. This process selectively hydrolyzes one enantiomer, allowing for the isolation of the other enantiomer in high enantiomeric excess.[3]

## Route 2: From (R)-Epichlorohydrin

This approach utilizes a readily available chiral starting material, (R)-epichlorohydrin, to produce (R)-(+)-**1,2-epoxy-5-hexene**. [3]

- Reagents: (R)-epichlorohydrin, allylmagnesium chloride (allylMgCl), sodium hydroxide (NaOH).[3]
- Procedure: The synthesis involves an initial epoxide ring-opening reaction of (R)-epichlorohydrin with allylMgCl. This is followed by a ring-closure reaction mediated by NaOH to form the desired (R)-(+)-**1,2-epoxy-5-hexene**. This two-step process has been shown to provide the product in good yield and high purity.[3]

## Applications in Synthesis

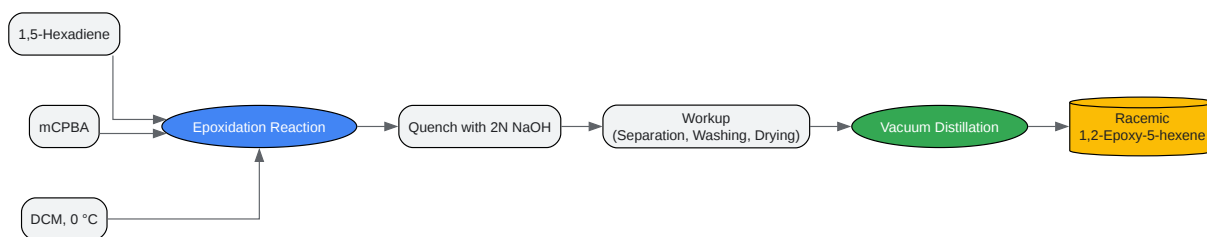
**1,2-Epoxy-5-hexene** serves as a valuable building block in a variety of synthetic applications:

- Pharmaceutical Synthesis: It is a key intermediate in the synthesis of several biologically active compounds and pharmaceutical substances.[1][3] For instance, it is utilized in the synthesis of a fragment of the anticancer drug Halaven.[3]

- **Polymer Chemistry:** It is used as a monomer in the production of polymers such as epoxy resins, which have applications in adhesives, coatings, and composites.[1]
- **Organic Synthesis:** Its dual functionality allows for a wide range of chemical modifications, making it a versatile tool for introducing both epoxide and alkene moieties into complex molecules.[1]

## Visualized Synthetic Workflow

The following diagram illustrates the general synthetic workflow for producing racemic **1,2-Epoxy-5-hexene** via the epoxidation of 1,5-hexadiene.



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Caption: Synthesis of Racemic **1,2-Epoxy-5-hexene**.

## Safety Information

**1,2-Epoxy-5-hexene** is a highly flammable liquid and vapor. It is toxic if swallowed, and may cause genetic defects and cancer.[5] Appropriate personal protective equipment, including gloves and eye/face protection, should be worn when handling this chemical.[1] It should be stored in a well-ventilated area, away from heat and ignition sources.

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